

Safe Disposal of Hydrochlorothiazide-d2: A Procedural Guide

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Compound of Interest

Compound Name: Hydrochlorothiazide-d2

CAS No.: 1219798-89-6

Cat. No.: B602472

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The proper disposal of **Hydrochlorothiazide-d2**, a deuterated form of the diuretic Hydrochlorothiazide, is critical for ensuring laboratory safety and environmental protection. As a pharmaceutical-related compound, it requires adherence to specific handling and waste management protocols. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to manage and dispose of **Hydrochlorothiazide-d2** safely and in compliance with regulations.

Hazard Identification and Personal Protective Equipment (PPE)

Before handling **Hydrochlorothiazide-d2**, it is essential to recognize its potential hazards. According to safety data sheets (SDS), **Hydrochlorothiazide-d2** is classified with the following hazards:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]

- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Furthermore, under fire conditions, it can emit toxic fumes.[2] Therefore, appropriate Personal Protective Equipment (PPE) must be worn at all times when handling this compound for disposal.

Required PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.[2]
- Eye Protection: Tightly fitting safety goggles with side-shields.[2]
- Lab Coat: To protect from skin contact.
- Respiratory Protection: May be necessary if handling fine powders or generating dust.[3]

Step-by-Step Disposal Procedure

Disposal of **Hydrochlorothiazide-d2** should be treated as hazardous chemical waste. It must not be disposed of down the drain or in regular trash.[4][5]

Step 1: Characterize and Segregate the Waste

- Treat all waste containing **Hydrochlorothiazide-d2** (pure compound, contaminated labware, solutions) as hazardous chemical waste.[4]
- Do not mix this waste with incompatible chemicals. Store waste in separate, clearly labeled containers based on its hazard class (e.g., "toxic," "non-hazardous").[3][6]

Step 2: Use Appropriate Waste Containers

- Store the waste in a compatible, leak-proof container with a secure screw-top cap. Plastic containers are often preferred.[5]
- Ensure the container material does not react with the waste.[6]

- Do not overfill the container; leave at least one inch of headroom to allow for expansion.[6]
- Keep the container closed at all times except when adding waste.[4]

Step 3: Label the Waste Container

- Clearly label the container with the words "Hazardous Waste."
- Identify the full chemical name: "**Hydrochlorothiazide-d2** Waste."
- List all constituents and their approximate concentrations.
- Indicate the specific hazards (e.g., "Toxic").
- Note the date when waste was first added to the container.

Step 4: Store Waste in a Designated Area

- Store the labeled waste container in a designated "Satellite Accumulation Area" (SAA) within the laboratory, at or near the point of generation.[5][6]
- This area must be inspected weekly for any signs of leakage.[6]

Step 5: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[3][5]
- Do not attempt to dispose of the waste through standard trash or sewer systems.[3] The recommended final disposal method is incineration in a licensed facility equipped with an afterburner and scrubber.[2]

Empty Container Disposal:

- An empty container that held **Hydrochlorothiazide-d2** must be managed carefully. If it held an "acute hazardous waste" (P-list), it would require triple rinsing with a suitable solvent, with the rinseate collected as hazardous waste.[4] While **Hydrochlorothiazide-d2** is not typically P-listed, it is best practice to consult with your EHS office. For non-acute hazardous waste

containers, once emptied of all pourable contents, the labels should be defaced before disposal as regular trash.^[4]

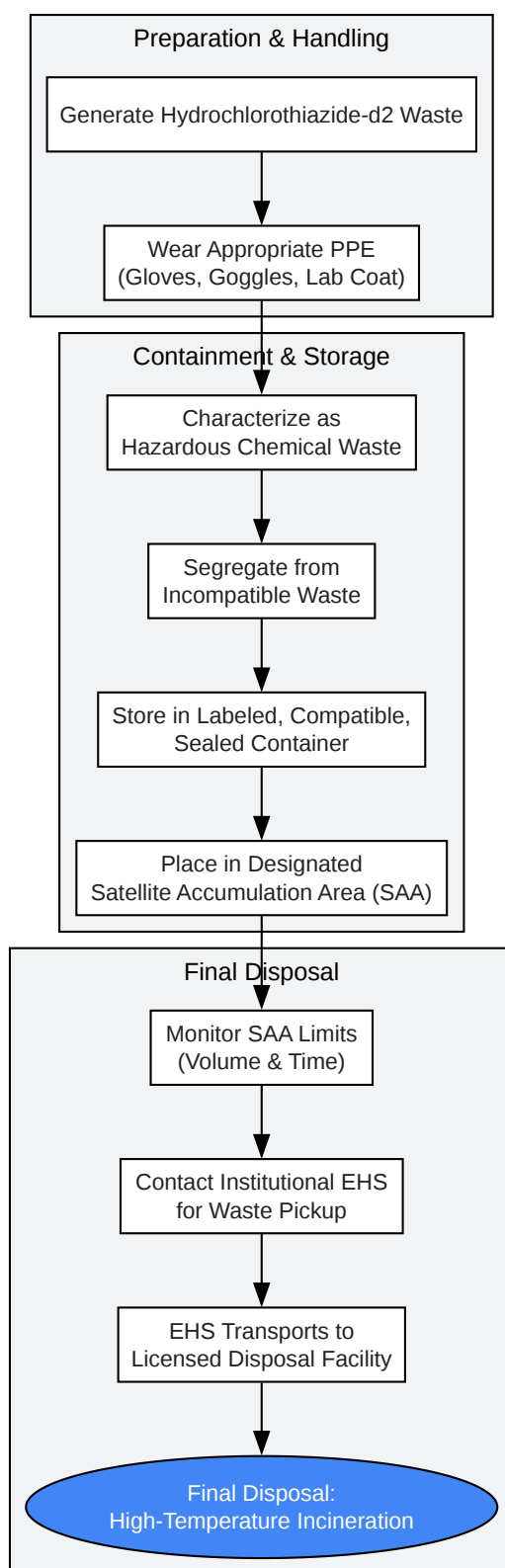
Quantitative Data for Laboratory Waste Storage

The following table summarizes key quantitative limits and guidelines for storing chemical waste in a laboratory setting, as established by regulatory bodies like the EPA and implemented by institutional EHS departments.

Parameter	Guideline/Limit	Description	Citation
pH for Drain Disposal	pH > 5.0 and < 12.5	Applies only to certain non-hazardous, aqueous solutions as permitted by local and institutional policy. Not applicable to Hydrochlorothiazide-d2.	[6]
SAA Volume Limit	Max. 55 gallons	Maximum total volume of hazardous waste that can be stored in a single Satellite Accumulation Area.	[5]
Acutely Toxic Waste Limit	Max. 1 quart (liquid) or 1 kg (solid)	Stricter limit for "P-listed" acutely toxic waste stored in an SAA.	[5]
SAA Storage Time	Up to 12 months	Partially filled containers may remain in an SAA as long as accumulation limits are not exceeded.	[5]
Full Container Removal	Within 3 calendar days	Once a waste container is full or the SAA volume limit is reached, it must be removed by EHS.	[5]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Hydrochlorothiazide-d2** in a laboratory setting.



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Caption: Logical workflow for **Hydrochlorothiazide-d2** disposal.

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- To cite this document: BenchChem. [Safe Disposal of Hydrochlorothiazide-d2: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b602472/docs#safe-disposal-of-hydrochlorothiazide-d2-a-procedural-guide\]](https://www.benchchem.com/product/b602472/docs#safe-disposal-of-hydrochlorothiazide-d2-a-procedural-guide)

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